

Spectroscopic Characterization of Methyl 5-hydroxy-6-methoxypicolinate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-hydroxy-6-methoxypicolinate*

CAS No.: *1256791-78-2*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Methyl 5-hydroxy-6-methoxypicolinate** ($C_8H_9NO_4$, Molecular Weight: 183.16 g/mol), a substituted pyridine derivative of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The insights provided herein are based on established spectroscopic principles and data from analogous structures, offering a robust framework for the identification and characterization of this compound.

Molecular Structure and Key Features

Methyl 5-hydroxy-6-methoxypicolinate is a highly functionalized pyridine ring with a methyl ester at the 2-position, a hydroxyl group at the 5-position, and a methoxy group at the 6-position. This substitution pattern gives rise to a unique electronic environment, which is reflected in its spectroscopic signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The predicted ^1H and ^{13}C NMR data for **Methyl 5-hydroxy-6-methoxypicolinate** are presented below, based on the analysis of substituent effects on the pyridine ring.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Predicted ^1H NMR Data

The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl groups of the ester and ether functionalities. The chemical shifts are influenced by the electron-donating and electron-withdrawing nature of the substituents on the pyridine ring.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	7.5 - 7.7	d	~8.0
H-4	7.0 - 7.2	d	~8.0
OCH ₃ (ester)	3.8 - 4.0	s	-
OCH ₃ (ether)	3.9 - 4.1	s	-
OH	9.0 - 11.0	br s	-

Causality Behind Predictions:

- The aromatic protons H-3 and H-4 are expected to appear as doublets due to coupling with each other.
- The methyl ester and methoxy ether protons will each appear as a singlet, as they have no adjacent protons to couple with.
- The hydroxyl proton is expected to be a broad singlet and its chemical shift can vary with concentration and solvent.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. The chemical shifts are predicted based on the electronic environment of each carbon atom.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2 (C=O)	165 - 170
C-3	120 - 125
C-4	115 - 120
C-5	145 - 150
C-6	150 - 155
C (ester OCH ₃)	52 - 55
C (ether OCH ₃)	55 - 60
C (pyridine C2)	140 - 145

Causality Behind Predictions:

- The carbonyl carbon of the ester group is expected to be the most downfield signal.
- The carbons attached to the electronegative oxygen and nitrogen atoms (C-2, C-5, and C-6) will also be deshielded and appear at higher chemical shifts.
- The methyl carbons of the ester and ether groups will appear at the lowest chemical shifts (most upfield).

Experimental Protocol for NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a sample like **Methyl 5-hydroxy-6-methoxypicolinate** is as follows:

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of the high-purity compound into a clean, dry vial. Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃). Ensure complete dissolution. Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz or higher NMR spectrometer. Tune and match the probe for both ¹H and ¹³C nuclei. Lock the spectrometer on the deuterium signal of the solvent. Shim the magnetic field to achieve optimal homogeneity.

- ^1H NMR Acquisition:
 - Pulse Program: A standard single-pulse experiment.
 - Spectral Width: Approximately 16 ppm, centered around 8 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64, depending on the sample concentration.
- ^{13}C NMR Acquisition:
 - Pulse Program: A proton-decoupled single-pulse experiment.
 - Spectral Width: Approximately 200-220 ppm, centered around 110 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The predicted IR absorption bands for **Methyl 5-hydroxy-6-methoxypicolinate** are listed below.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H stretch (hydroxyl)	3200 - 3600	Broad, Strong
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic, CH ₃)	2850 - 3000	Medium
C=O stretch (ester)	1700 - 1730	Strong, Sharp
C=C and C=N stretch (pyridine ring)	1400 - 1600	Medium to Strong
C-O stretch (ester and ether)	1000 - 1300	Strong

Causality Behind Predictions:

- The broad, strong absorption in the 3200-3600 cm⁻¹ region is characteristic of the O-H stretching of the hydroxyl group, with the broadness due to hydrogen bonding.
- A strong, sharp peak around 1700-1730 cm⁻¹ is indicative of the carbonyl (C=O) group of the methyl ester.
- The absorptions in the 1400-1600 cm⁻¹ range are characteristic of the C=C and C=N stretching vibrations of the pyridine ring.
- Strong bands in the 1000-1300 cm⁻¹ region correspond to the C-O stretching of the ester and methoxy groups.

Experimental Protocol for IR Spectroscopy

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Collect the spectrum over a range of 4000-400 cm⁻¹.
- **Background Correction:** A background spectrum of the clean ATR crystal should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

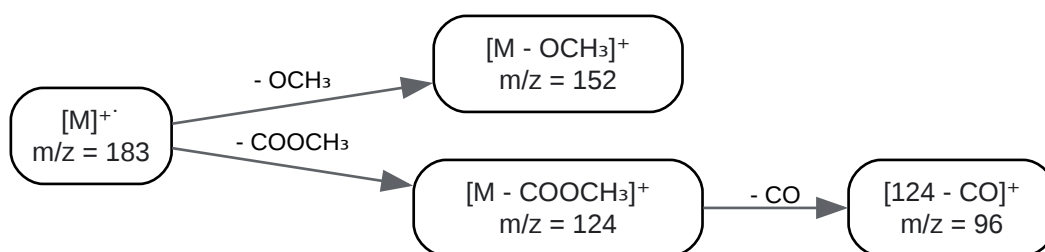
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. The predicted mass spectrum of **Methyl 5-hydroxy-6-methoxypicolinate** is detailed below.[\[11\]](#)[\[12\]](#)

m/z	Predicted Ion	Interpretation
183	$[M]^+$	Molecular Ion
168	$[M - CH_3]^+$	Loss of a methyl radical
152	$[M - OCH_3]^+$	Loss of a methoxy radical
124	$[M - COOCH_3]^+$	Loss of the carbomethoxy group
96	$[124 - CO]^+$	Subsequent loss of carbon monoxide

Causality Behind Predictions:

- The molecular ion peak $[M]^+$ is expected at an m/z of 183, corresponding to the molecular weight of the compound.
- Common fragmentation pathways for esters include the loss of the alkoxy group ($-OCH_3$) or the entire ester group ($-COOCH_3$).
- The loss of a methyl radical from either the methoxy group or the ester is also a likely fragmentation.

Predicted Fragmentation Pathway



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Caption: Predicted major fragmentation pathways for **Methyl 5-hydroxy-6-methoxypicolinate**.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** The sample can be introduced via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC) or Liquid Chromatography (LC).
- **Ionization:** Electron Ionization (EI) is a common method for this type of molecule.
- **Analysis:** The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and scientifically grounded framework for the characterization of **Methyl 5-hydroxy-6-methoxypicolinate**. The predicted NMR, IR, and MS data, along with the provided experimental protocols, will be invaluable to researchers in confirming the identity and purity of this compound in various applications, from synthetic chemistry to drug discovery.

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